

# Commercial suppliers of 4-(aminomethyl)tetrahydro-2H-pyran-4-ol for research

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(aminomethyl)tetrahydro-2H-pyran-4-ol

Cat. No.: B1371144

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An In-Depth Technical Guide to Sourcing and Validating **4-(Aminomethyl)tetrahydro-2H-pyran-4-ol** for Research Applications

## Introduction: A Versatile Scaffold in Modern Drug Discovery

**4-(Aminomethyl)tetrahydro-2H-pyran-4-ol** is a key heterocyclic building block in medicinal chemistry. Its rigid tetrahydropyran (THP) core, decorated with both a primary amine and a tertiary alcohol at a geminal center, provides a unique three-dimensional scaffold. This structure is of high value to researchers and drug development professionals as it allows for the creation of bioactive molecules with enhanced binding selectivity and improved metabolic stability.<sup>[1]</sup>

This compound, available as a free base (CAS No. 783303-73-1) or more commonly as a hydrochloride salt (CAS No. 666261-01-4), serves as a crucial intermediate in the synthesis of advanced pharmaceutical agents.<sup>[2][3]</sup> Notably, it is a recognized reagent in the development of selective inhibitors for critical biological targets. These include phosphodiesterase 10A (PDE10A), a target for treating schizophrenia and other neurological disorders, and mTOR kinase, a central regulator of cell growth and proliferation implicated in cancer research.<sup>[1][4]</sup> Given its importance, the ability to reliably source and validate high-purity **4-**

**(aminomethyl)tetrahydro-2H-pyran-4-ol** is paramount for the integrity and success of research and development programs. This guide provides a comprehensive overview of commercial suppliers and outlines a robust framework for in-house quality control and validation.

## Supplier Landscape: A Comparative Analysis

Sourcing this building block requires careful consideration of several factors beyond price, including purity, the quality of analytical data provided, and batch-to-batch consistency. While numerous vendors list this product, they often fall into categories of primary manufacturers, secondary distributors, and marketplace aggregators. Researchers should prioritize suppliers who provide comprehensive Certificates of Analysis (CoA) with detailed analytical data.

The hydrochloride salt is the most frequently offered form, which is advantageous for its enhanced stability, handling characteristics, and solubility compared to the free base.<sup>[1]</sup>

Table 1: Comparison of Select Commercial Suppliers

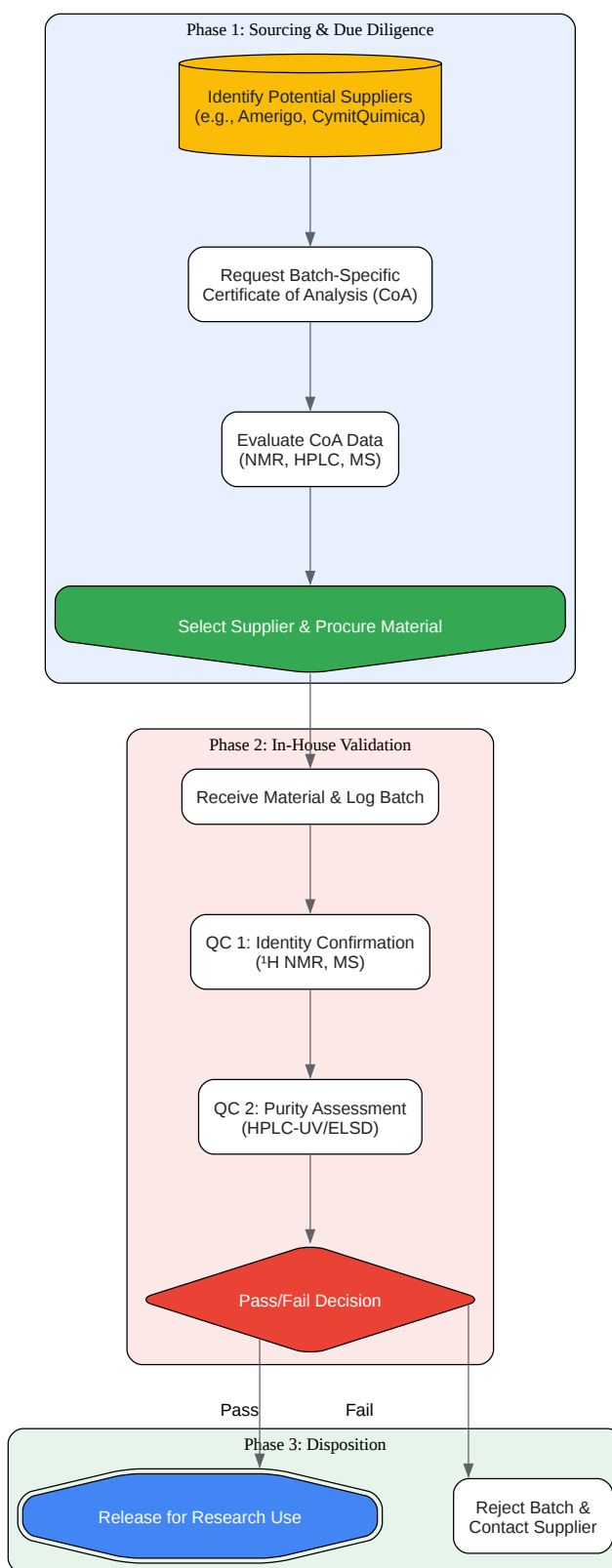
Supplier	Product Name	CAS Number	Purity Claim	Form	Notes
Amerigo Scientific	4-(Aminomethyl)tetrahydro-2H-pyran-4-ol	783303-73-1	95%	Free Base	For Research Use Only.[2]
Amerigo Scientific	4-(Aminomethyl)tetrahydro-2H-pyran-4-ol hydrochloride	Not Specified	High Quality	HCl Salt	For Research Use Only.[5]
CymitQuimica	4-(Aminomethyl)tetrahydro-2H-pyran hydrochloride	Not Specified	98%	HCl Salt	Listed as a white solid.[6]
Matrix Scientific	4-(Aminomethyl)tetrahydro-2H-pyran-4-ol	783303-73-1	95+%	Free Base	Available via ChemicalBook listing.
Benchchem	4-(Aminomethyl)tetrahydro-2H-pyran-4-ol hydrochloride	666261-01-4	High Purity	HCl Salt	Marketed as a key building block for CNS agents.[1]
MySkinRecipes	4-(Aminomethyl)tetrahydro-2H-pyran-4-ol hydrochloride	666261-01-4	97%	HCl Salt	Recommends storage at 2-8°C.[3]

ChemicalBook	4-(aminomethyl)tetrahydro-2H-pyran-4-ol	783303-73-1	95% to 99%	Free Base	A marketplace listing multiple traders.
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Note: This table is not exhaustive and represents a snapshot of available information. Purity and availability are subject to change by batch and supplier.

## Workflow for Supplier Selection and Material Validation

A systematic approach is critical to ensure that the starting material does not compromise complex, multi-step syntheses. The following workflow diagram illustrates a best-practice model for sourcing and validating research chemicals like **4-(aminomethyl)tetrahydro-2H-pyran-4-ol**.



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Caption: Workflow for sourcing and validating research-grade chemicals.

## Essential In-House Quality Control Protocols

Relying solely on a supplier's CoA is insufficient for rigorous scientific research. Independent verification is a self-validating system that ensures the identity and purity of the material before it is committed to a synthetic route. The synthesis of substituted tetrahydropyrans often involves precise stereochemical control, making the purity of starting materials critical.<sup>[7][8][9]</sup>

### Protocol 1: Identity Confirmation via $^1\text{H}$ NMR Spectroscopy

**Causality:** Proton Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) spectroscopy is the most powerful tool for confirming the molecular structure of the compound. It provides unambiguous information about the chemical environment of protons, allowing for verification of the core tetrahydropyran ring, the aminomethyl group, and the hydroxyl proton.

**Methodology:**

- **Sample Preparation:** Accurately weigh 5-10 mg of **4-(aminomethyl)tetrahydro-2H-pyran-4-ol** (or its HCl salt) and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g.,  $\text{D}_2\text{O}$  or  $\text{DMSO-d}_6$ ). The choice of solvent is critical;  $\text{D}_2\text{O}$  will exchange with the -OH and - $\text{NH}_2$  protons, causing their signals to disappear, which can be a useful diagnostic tool.
- **Instrument Setup:** Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- **Data Acquisition:** Record the  $^1\text{H}$  NMR spectrum, typically over a range of 0-12 ppm.
- **Data Analysis:**
  - **Expected Signals:** Analyze the chemical shifts, integration values, and coupling patterns.
  - The protons on the tetrahydropyran ring should appear as complex multiplets in the aliphatic region (~1.5-3.8 ppm).
  - The methylene protons of the aminomethyl group (- $\text{CH}_2\text{-NH}_2$ ) will typically be a singlet or a simple multiplet adjacent to the quaternary carbon.

- The amine (-NH<sub>2</sub>) and hydroxyl (-OH) protons will appear as broad singlets, the positions of which are concentration and solvent-dependent.
- Verification: Compare the acquired spectrum against a reference spectrum (from the supplier or literature) to confirm structural identity and check for the absence of significant impurities.

## Protocol 2: Purity Assessment via High-Performance Liquid Chromatography (HPLC)

Causality: HPLC is the gold standard for assessing the purity of non-volatile organic compounds. It separates the main compound from any synthesis-related impurities or degradation products, allowing for accurate quantification of purity as a percentage of the total detected analytes.

Methodology:

- Sample Preparation: Prepare a stock solution of the compound at approximately 1 mg/mL in a suitable solvent (e.g., a mixture of water and acetonitrile). Prepare a dilution for analysis (e.g., 0.1 mg/mL).
- Instrumentation & Column:
  - Use an HPLC system equipped with a UV detector. Since the tetrahydropyran scaffold lacks a strong chromophore, an Evaporative Light Scattering Detector (ELSD) or a mass spectrometer (LC-MS) is highly recommended for universal detection.
  - A reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 µm) is a common starting point.
- Mobile Phase & Gradient:
  - Mobile Phase A: 0.1% Formic Acid in Water
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
  - Gradient: Start with a low percentage of B (e.g., 5%) and ramp up to a high percentage (e.g., 95%) over 10-15 minutes. This gradient will elute the polar main compound first,

followed by any less polar impurities.

- Data Analysis:
  - Integrate all peaks detected in the chromatogram.
  - Calculate the purity by dividing the peak area of the main compound by the total area of all peaks and multiplying by 100. A purity level of >97% is typically acceptable for most research applications.

## Recommended Handling and Storage

To maintain the integrity of **4-(aminomethyl)tetrahydro-2H-pyran-4-ol**, proper handling and storage are essential.

- Storage: Several suppliers recommend storing the material at 2-8°C.[3][10] It should be kept in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) to protect it from moisture and air, which could react with the primary amine.[10]
- Handling: The compound, particularly the hydrochloride salt, should be handled in a well-ventilated area. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn to avoid contact.

By implementing this comprehensive guide to supplier evaluation, in-house validation, and proper handling, researchers can ensure the quality and reliability of this critical building block, thereby enhancing the reproducibility and success of their scientific endeavors.

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- To cite this document: BenchChem. [Commercial suppliers of 4-(aminomethyl)tetrahydro-2H-pyran-4-ol for research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1371144#commercial-suppliers-of-4-aminomethyl-tetrahydro-2h-pyran-4-ol-for-research]

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